

2-Bromo-6-fluorophenylboronic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-6-fluorophenylboronic acid

Cat. No.: B151077

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An In-depth Technical Guide on 2-Bromo-6-fluorophenylboronic Acid

This guide provides detailed information on the molecular properties of **2-Bromo-6-fluorophenylboronic acid**, a compound of interest for researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental molecular characteristics of **2-Bromo-6-fluorophenylboronic acid** are summarized below. This data is essential for a variety of experimental and analytical procedures.

Property	Value
Molecular Formula	C ₆ H ₅ BBrFO ₂ [1] [2] [3]
Molecular Weight	218.82 g/mol [1] [2] [3]
CAS Number	913835-80-0 [1]

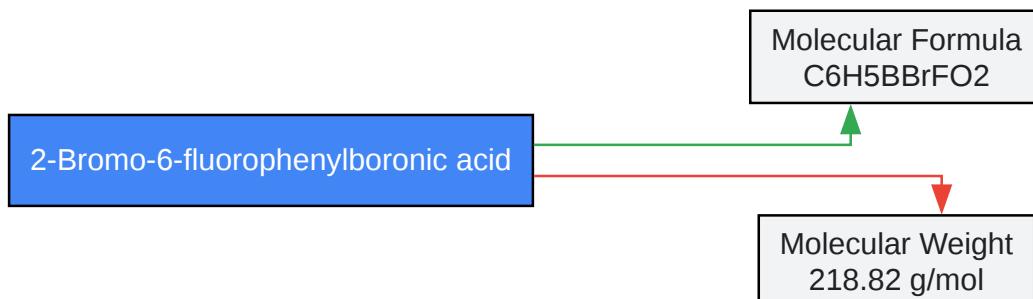
Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2-Bromo-6-fluorophenylboronic acid** are typically proprietary to the manufacturers or are published in

peer-reviewed chemical literature. For specific experimental procedures, it is recommended to consult scientific databases and publications from chemical suppliers such as Sigma-Aldrich, Matrix Scientific, or Synblock. These sources often provide documentation including Certificates of Analysis (COA), and Safety Data Sheets (SDS) which may contain handling and storage protocols.

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Relationship between the compound and its molecular properties.

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References

- 1. 97760-98-0 Cas No. | 4 | Matrix Scientific [matrixscientific.com]
- 2. CAS 913835-80-0 | 2-Bromo-6-fluorophenylboronic acid - Synblock [synblock.com]
- 3. echemi.com [echemi.com]

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